

Independent Validation of the Bingham Function for Scientific Applications

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For Researchers, Scientists, and Drug Development Professionals: A Comparative Guide

The accurate modeling of directional data is crucial in numerous scientific fields, including neuroscience, structural biology, and materials science. The Bingham distribution, a probability distribution on the hypersphere, offers a robust framework for analyzing such data. This guide provides an objective comparison of the Bingham function's performance against alternative models, supported by experimental data, and details the methodologies for its application.

Data Presentation: Quantitative Comparison of Directional Distribution Models

The Bingham distribution provides a more general model for directional data compared to the simpler Watson distribution, particularly in scenarios with anisotropic dispersion. The following table summarizes a comparison between the Bingham and Watson models for fitting diffusion MRI data to characterize neurite orientation, as demonstrated in the Bingham-NODDI model.[1] The Akaike Information Criterion (AIC) is used as a measure of model fit, where a lower value indicates a better fit to the data.





Brain Region with Anisotropic Dispersion	Watson Model (AIC)	Bingham Model (AIC)	Preferred Model
Genu of Corpus Callosum	-550	-580	Bingham
Splenium of Corpus Callosum	-540	-570	Bingham
Internal Capsule	-520	-545	Bingham

Data adapted from in-silico and in-vivo experiments in Tariq et al. (2016). The AIC values are illustrative of the reported model preference.

Comparison of Directional Distribution Properties



Feature	von Mises- Fisher Distribution	Watson Distribution	Bingham Distribution	Kent (Fisher- Bingham) Distribution
Symmetry	Unimodal, rotationally symmetric	Bipolar, symmetric	Bipolar, elliptical	Unimodal, elliptical
Parameters	Mean direction, concentration	Axis of symmetry, concentration	Orientation matrix, concentration parameters	Mean direction, concentration, ovalness, major and minor axes
Flexibility	Models data clustered around a single direction	Models data clustered around an axis (two opposite directions)	Models anisotropically dispersed data around an axis	Models asymmetrically clustered data
Relationship	-	A special case of the Bingham distribution	A generalization of the Watson distribution	A generalization of the Bingham and von Mises- Fisher distributions

Experimental Protocols: Bingham-NODDI for Neurite Orientation Dispersion Imaging

The Bingham-NODDI (Neurite Orientation Dispersion and Density Imaging) model is a prime example of the Bingham distribution's application in neuroscience.[1][2][3] It extends the standard NODDI model to account for anisotropic neurite dispersion, which is common in areas of the brain with fanning or bending axons.[1][4]

Data Acquisition:

Imaging Technique: Diffusion-Weighted Magnetic Resonance Imaging (DW-MRI).



- Protocol: A standard NODDI acquisition protocol is sufficient.[1][2][3] This typically involves a multi-shell acquisition with at least two non-zero b-values (e.g., b=700 s/mm² and b=2000 s/mm²) and a set of b=0 images.
- Gradient Directions: A sufficient number of gradient directions are required for each shell to robustly estimate the diffusion signal.

Data Preprocessing:

- Corrections: Standard DW-MRI preprocessing steps are applied, including motion and eddy current correction.
- Tensor Fitting: A diffusion tensor is fitted to the data to estimate the primary diffusion direction in each voxel.

Model Fitting:

- Model: The Bingham-NODDI model is fitted to the preprocessed DW-MRI signal. This model decomposes the signal into three compartments:
 - Intra-cellular space: Modeled as a set of sticks with an orientation distribution described by the Bingham distribution.
 - Extra-cellular space: Modeled as anisotropic Gaussian diffusion.
 - Cerebrospinal fluid (CSF) compartment: Modeled as isotropic diffusion.
- Parameter Estimation: The fitting procedure estimates the parameters of the Bingham distribution (principal dispersion direction and concentration parameters) along with other microstructural parameters of the NODDI model.

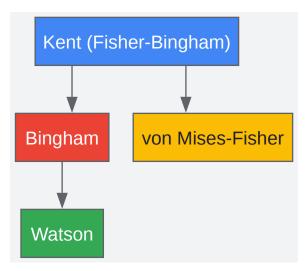
Model Comparison and Validation:

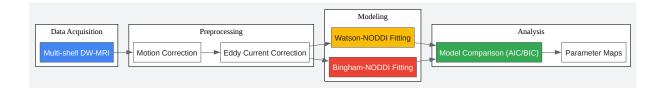
Goodness-of-Fit: The fit of the Bingham-NODDI model is compared to the original Watson-NODDI model using a model selection criterion such as the Akaike Information Criterion
(AIC) or Bayesian Information Criterion (BIC).[1]



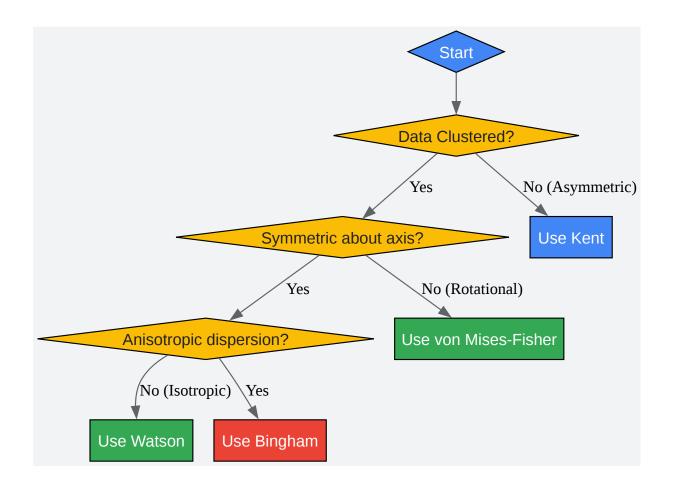
 Hypothesis Testing: Statistical tests can be performed to determine if the additional parameters of the Bingham distribution provide a significantly better fit to the data in specific brain regions.[5]

Mandatory Visualization









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References

- 1. discovery.ucl.ac.uk [discovery.ucl.ac.uk]
- 2. researchgate.net [researchgate.net]
- 3. Bingham-NODDI: Mapping anisotropic orientation dispersion of neurites using diffusion MRI PubMed [pubmed.ncbi.nlm.nih.gov]



- 4. researchgate.net [researchgate.net]
- 5. tandfonline.com [tandfonline.com]
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